

# Dideoxyzearalane CAS number and molecular weight

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## Compound of Interest

Compound Name: Dideoxyzearalane

Cat. No.: B15189984

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## Dideoxyzearalane: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Dideoxyzearalane** is a macrocyclic lactone that has garnered interest within the scientific community. This technical guide provides a comprehensive overview of its fundamental properties, including its chemical identification and molecular characteristics. While detailed biological data remains limited in publicly accessible literature, this document summarizes the available information and lays the groundwork for future research endeavors.

### Core Chemical Data

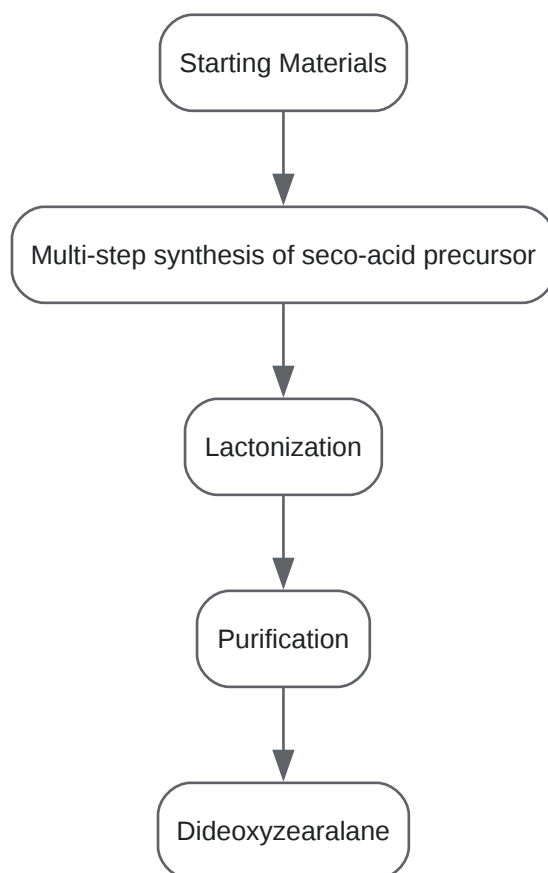
A clear understanding of a compound's basic chemical and physical properties is foundational to any research or drug development effort. The key identifiers for **Dideoxyzearalane** are presented below.

Property	Value	Source
CAS Number	13040-27-2	<a href="#">[1]</a>
Molecular Formula	C <sub>18</sub> H <sub>26</sub> O <sub>2</sub>	<a href="#">[1]</a>
Molecular Weight	274.4 g/mol	<a href="#">[1]</a>

## Synthesis and Experimental Protocols

The total synthesis of **Dideoxyzearalane** has been reported in the scientific literature. While a comprehensive, step-by-step experimental protocol is not readily available, the synthesis generally involves the lactonization of a corresponding hydroxy acid. The specific reagents, reaction conditions, and purification methods would be detailed in the primary literature and are crucial for any researcher attempting to replicate the synthesis.

Due to the proprietary nature of many detailed experimental protocols and the limited public information on **Dideoxyzearalane**, a generalized workflow for its synthesis is presented below. This is a conceptual representation and would require specific details from primary synthesis literature for practical application.



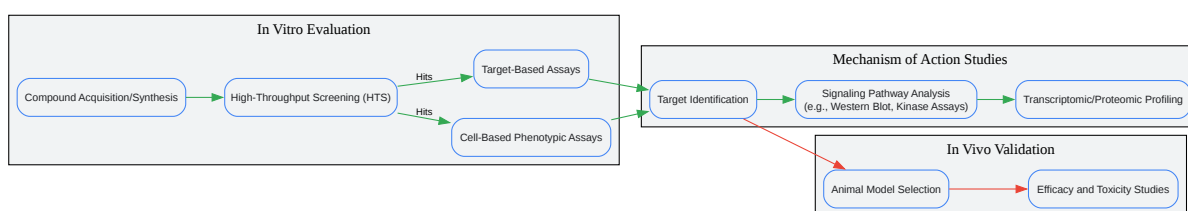
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Caption: Generalized synthetic workflow for **Dideoxyzearalane**.

## Biological Activity, Mechanism of Action, and Signaling Pathways

Currently, there is a notable lack of publicly available, in-depth research on the specific biological activities, mechanism of action, and signaling pathways associated with **Dideoxyzearalane**. While related compounds in the zearalane family have been investigated for various biological effects, extrapolating these findings to **Dideoxyzearalane** would be speculative without direct experimental evidence.

Future research efforts would be necessary to elucidate the biological profile of this compound. A potential investigatory workflow for determining the biological activity and mechanism of action is proposed below.



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Caption: Proposed workflow for investigating the biological properties of **Dideoxyzearalane**.

## Conclusion

**Dideoxyzearalane** presents an opportunity for novel scientific inquiry. Its fundamental chemical properties are well-defined, and a synthetic route has been established. However, a significant knowledge gap exists regarding its biological activity and mechanism of action. The workflows and conceptual frameworks provided in this guide are intended to serve as a starting point for researchers and drug development professionals interested in exploring the potential of this

compound. Further in-depth experimental investigation is required to unlock its therapeutic or scientific value.

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## References

- 1. GSRS [gsrs.ncats.nih.gov]
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